

Tigloidine hydrobromide solvent extraction methods from plant tissue

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Compound of Interest

Compound Name: *Tigloidine hydrobromide*

CAS No.: 22846-83-9

Cat. No.: B12743230

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Application Note: Solvent Extraction and Hydrobromide Salt Synthesis of Tigloidine from *Duboisia myoporoides*

Executive Summary

This application note details the isolation of Tigloidine (tiglyl-pseudotropine), a minor tropane alkaloid, from the leaves of *Duboisia myoporoides* (Corkwood), and its subsequent conversion to **Tigloidine Hydrobromide**.^[1] Unlike the major alkaloids scopolamine and hyoscyamine, tigloidine is present in lower quantities (~0.5% of total alkaloid content), requiring precise fractionation techniques.

Tigloidine is structurally unique as the tiglic acid ester of pseudotropine (3

-hydroxytropine), distinguishing it from atropine derivatives which are esters of tropine (3

-hydroxytropine). This stereochemical difference confers specific anti-parkinsonian and anticholinergic properties with fewer central vegetative side effects.

Safety & Compliance (Critical)

- **Toxicity:** Tropane alkaloids are potent anticholinergics. Exposure can cause mydriasis, tachycardia, and delirium. All operations must be performed in a certified fume hood.
- **PPE:** Nitrile gloves (double-gloved recommended), safety goggles, and lab coat are mandatory.
- **Regulatory:** Duboisia extracts are controlled substances in many jurisdictions. Ensure compliance with local narcotics regulations before commencing.

Chemical Principle: The Acid-Base "Flip"

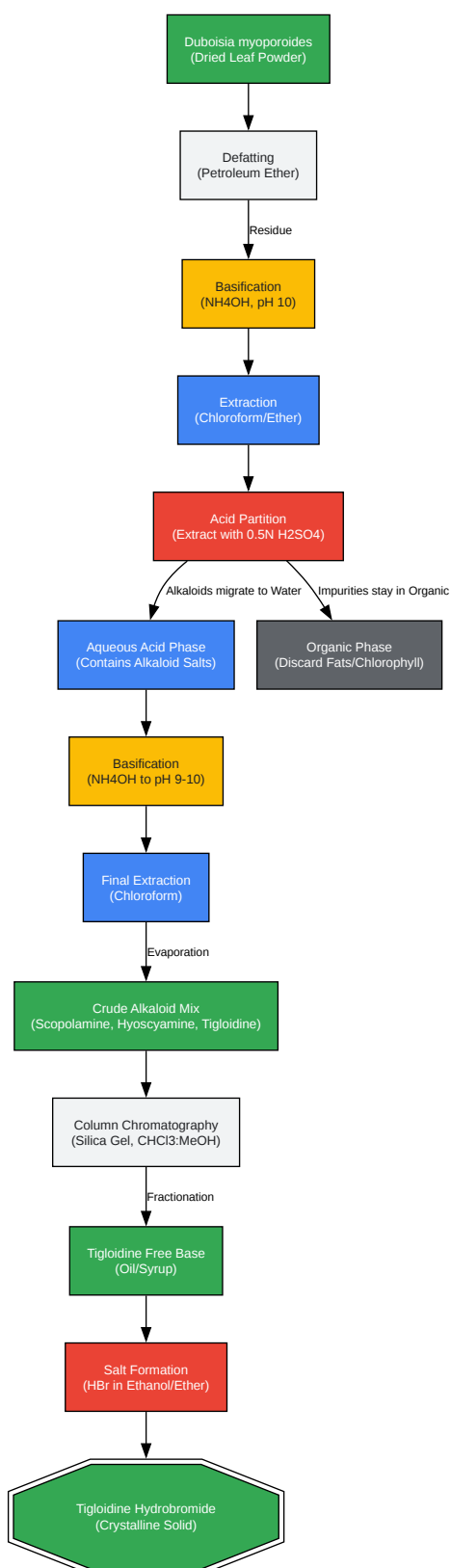
The core of this protocol relies on the reversible solubility of alkaloids based on pH:

- **Acidic pH:** Alkaloids exist as salts (protonated). They are water-soluble and insoluble in non-polar organic solvents.
- **Basic pH:** Alkaloids exist as free bases (deprotonated). They are soluble in organic solvents (Chloroform, Ether) and insoluble in water.

By toggling the pH, we can selectively move tigloidine between phases, leaving behind non-alkaloidal impurities (fats, chlorophyll, tannins).

Workflow Visualization

The following diagram illustrates the extraction, purification, and salt formation pathway.



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Caption: Step-by-step workflow for the isolation of Tigloidine HBr from plant tissue, highlighting the critical Acid-Base purification cycles.

Detailed Experimental Protocols

Protocol A: Extraction and Isolation of Tigloidine Base

Reagents:

- Petroleum Ether (40-60°C)
- Chloroform (CHCl₃) or Dichloromethane (DCM)
- Ammonium Hydroxide (25% NH₄OH)
- Sulfuric Acid (0.5N H₂SO₄)
- Sodium Sulfate (anhydrous)

Step-by-Step Methodology:

- Sample Preparation:
 - Dry *Duboisia myoporoides* leaves at 40°C for 48 hours. High heat can degrade tropane esters.
 - Grind to a fine powder (mesh size 40-60) to maximize surface area.
- Defatting (Lipid Removal):
 - Place 100g of powder in a Soxhlet thimble.

- Extract with Petroleum Ether for 4 hours.
- Rationale: This removes lipids, waxes, and chlorophyll which interfere with chromatographic separation. Discard the solvent; retain the plant residue.
- Alkaline Liberation:
 - Dry the defatted marc (plant residue) to remove residual ether.
 - Moisten the powder with 10% Ammonia solution (approx. 50-80 mL) until uniformly damp.
 - Allow to macerate for 1 hour.
 - Rationale: Ammonia deprotonates the alkaloids, converting them from native salts (water-soluble) to free bases (organic-soluble).
- Primary Extraction:
 - Extract the basified powder with Chloroform (or Ether) in a Soxhlet apparatus for 6-8 hours, OR macerate in Chloroform (1L) for 24 hours with agitation.
 - Filter and concentrate the organic extract under reduced pressure (Rotavap) to ~100 mL.
- Acid-Base Purification (The "Cleanup"):
 - Transfer the Chloroform concentrate to a separatory funnel.
 - Extract with 0.5N H
SO
(3 x 50 mL).
 - Mechanism:^[2]^[3] Alkaloids convert to sulfate salts and move into the aqueous acid phase. Neutral impurities (pigments) remain in the Chloroform.
 - Discard the Chloroform layer.
 - Basify the combined acidic aqueous layer with NH

OH to pH 10 (check with litmus; solution will turn cloudy as bases precipitate).

- Extract the aqueous phase with fresh Chloroform (3 x 50 mL).

- Dry the combined Chloroform extracts over anhydrous Na

SO

and evaporate to dryness.

- Result: Crude Alkaloid Mixture (Yellowish syrup).

- Chromatographic Isolation:

- Stationary Phase: Silica Gel 60 (230-400 mesh).

- Mobile Phase: Chloroform:Methanol gradient (100:0
90:10).

- Elution Order:

1. Scopolamine (elutes first, less polar).

2. Hyoscyamine.^[4]^[5]

3. Tigloidine (elutes later due to structural differences; monitor fractions).

- Detection: TLC (Dragendorff's reagent – orange spots).

- Pool fractions containing Tigloidine and evaporate to yield Tigloidine Free Base (viscous oil).

Protocol B: Synthesis of Tigloidine Hydrobromide

The free base is an oil and prone to oxidation. The hydrobromide salt is the stable, pharmaceutical form.

Reagents:

- Tigloidine Free Base (from Protocol A)
- Absolute Ethanol
- Hydrobromic Acid (48% aqueous or HBr in Acetic Acid)
- Diethyl Ether (dry)[6]

Methodology:

- Dissolve the Tigloidine free base (e.g., 1.0 g) in a minimum volume of Absolute Ethanol (approx. 5 mL).
- Place the beaker in an ice bath (0-4°C).
- Dropwise, add Hydrobromic Acid until the solution is just acidic (pH ~4-5). Do not add large excess.
- Add Diethyl Ether slowly to the solution until slight turbidity (cloudiness) persists.
- Store at 4°C overnight to induce crystallization.
- Filter the white crystalline precipitate.
- Recrystallize from Ethanol/Ether if necessary.
- Result: **Tigloidine Hydrobromide** (White crystalline powder).

Analytical Validation

To confirm identity and purity, compare against the following parameters:

Parameter	Specification	Method
Appearance	White crystalline powder	Visual
Melting Point	234 - 235°C (dec)	Capillary Method
Solubility	Soluble in water, ethanol; Insoluble in ether	Solubility Test
HPLC Retention	Distinct from Atropine/Scopolamine	C18 Column, Phosphate Buffer/MeOH
Mass Spec (MS)	Molecular Ion $[M+H]^+ = 224.16$ (Base)	LC-MS (ESI+)

HPLC Condition Recommendation:

- Column: C18 Reverse Phase (e.g., 250mm x 4.6mm, 5µm).
- Mobile Phase: Acetonitrile : 50mM Phosphate Buffer (pH 3.0) [20:80].[7]
- Flow Rate: 1.0 mL/min.
- Wavelength: 210 nm or 254 nm.

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